

# benzolamide side effects versus acetazolamide

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Benzolamide

CAS No.: 3368-13-6

Cat. No.: S520910

Get Quote

## Drug Comparison at a Glance

The table below summarizes the key characteristics of **Benzolamide** and Acetazolamide based on available information.

Feature	Benzolamide	Acetazolamide
<b>Approval Status</b>	Investigational; not approved in US or other regions [1]	FDA-approved; in clinical use since 1953 [2] [3]
<b>Primary Indications</b>	Investigated for acute mountain sickness (AMS) and high-altitude trekking [4]	Glaucoma, edema, epilepsy, altitude sickness, idiopathic intracranial hypertension [5] [2]
<b>Common Side Effects</b>	Fewer side effects reported, particularly fewer CNS effects (e.g., less drowsiness, confusion) [4]	Numbness/tingling, nausea, diarrhea, taste alteration, fatigue, drowsiness [5] [6] [7]
<b>Serious Risks</b>	Information limited due to investigational status	Metabolic acidosis, electrolyte imbalance, kidney stones, blood cell disorders, severe skin reactions (e.g., SJS), liver problems [5] [2] [6]
<b>Key Differentiating</b>	More hydrophilic; limited penetration into central nervous system (CNS),	Lipophilic; penetrates the blood-brain barrier, leading to more CNS-related side

Feature	Benzolamide	Acetazolamide
Factor	potentially contributing to fewer CNS side effects [4]	effects [4]

## Detailed Experimental Data and Findings

For researchers designing studies, here is a quantitative summary and methodology from a key study comparing these drugs.

### Quantified Superiority of Benzolamide in AMS Prophylaxis [4]:

- **Improved Oxygenation:** Benzolamide-treated subjects maintained arterial oxygenation that was **3-6% higher** at all altitudes above 4200 meters.
- **Reduced AMS Severity:** Benzolamide reduced AMS severity by approximately **50%** compared to placebo.
- **Fewer Side Effects:** Benzolamide demonstrated **fewer side effects** than all tested doses of acetazolamide (250 mg, 500 mg, and 1000 mg) in sea-level studies, while producing equal physiological effects on renal function.

### Methodology: High-Altitude Field Study on AMS Prophylaxis [4]

- **Objective:** To test the effectiveness and safety of **benzolamide** versus placebo for preventing acute mountain sickness (AMS).
- **Design:** A field study conducted during an ascent to Everest Base Camp (5340 m).
- **Intervention:** Participants were administered either **benzolamide** or a placebo.
- **Primary Outcomes:**
  - **Physiological:** Arterial oxygen saturation (SpO<sub>2</sub>) was monitored at various altitudes.
  - **Clinical:** AMS severity was assessed using a recognized scoring system.
  - **Safety:** Side effects were recorded and compared.

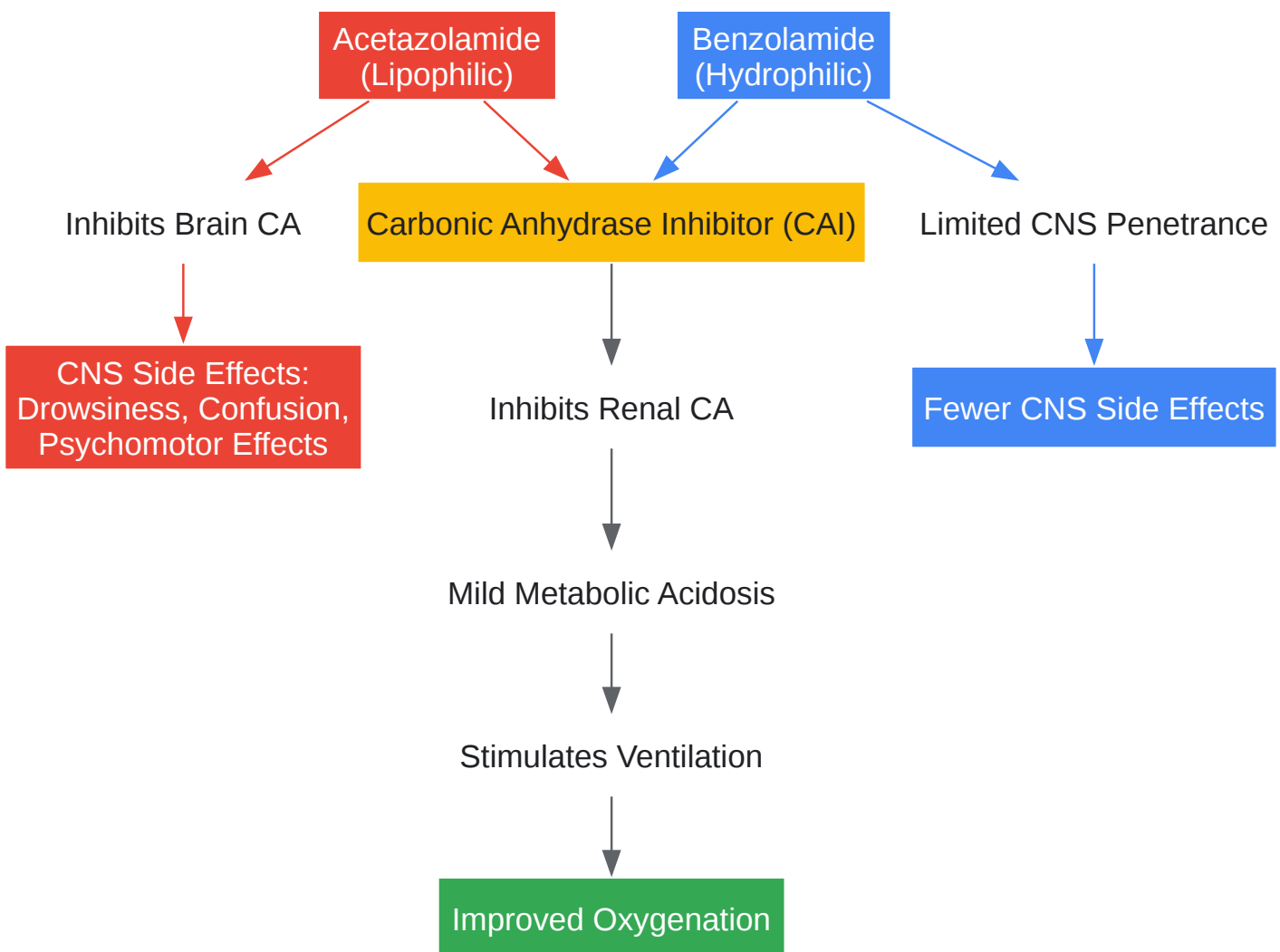
### Methodology: Sea-Level Side Effect Studies [4]

- **Objective:** To directly compare the side effect profiles, particularly psychomotor effects, of **benzolamide** and acetazolamide.
- **Design 1:** One study assessed physiological actions and psychomotor side effects of two different doses of acetazolamide (250 mg and 1000 mg) in healthy subjects.
- **Design 2:** A second study compared acetazolamide (500 mg), **benzolamide** (200 mg), and lorazepam (2 mg) as an active comparator for central nervous system (CNS) effects.

- **Findings:** The psychomotor side effects of acetazolamide were dose-dependent. **Benzolamide's** side effect profile was comparable to the placebo and notably better than all acetazolamide doses.

## Mechanism of Action and Experimental Workflow

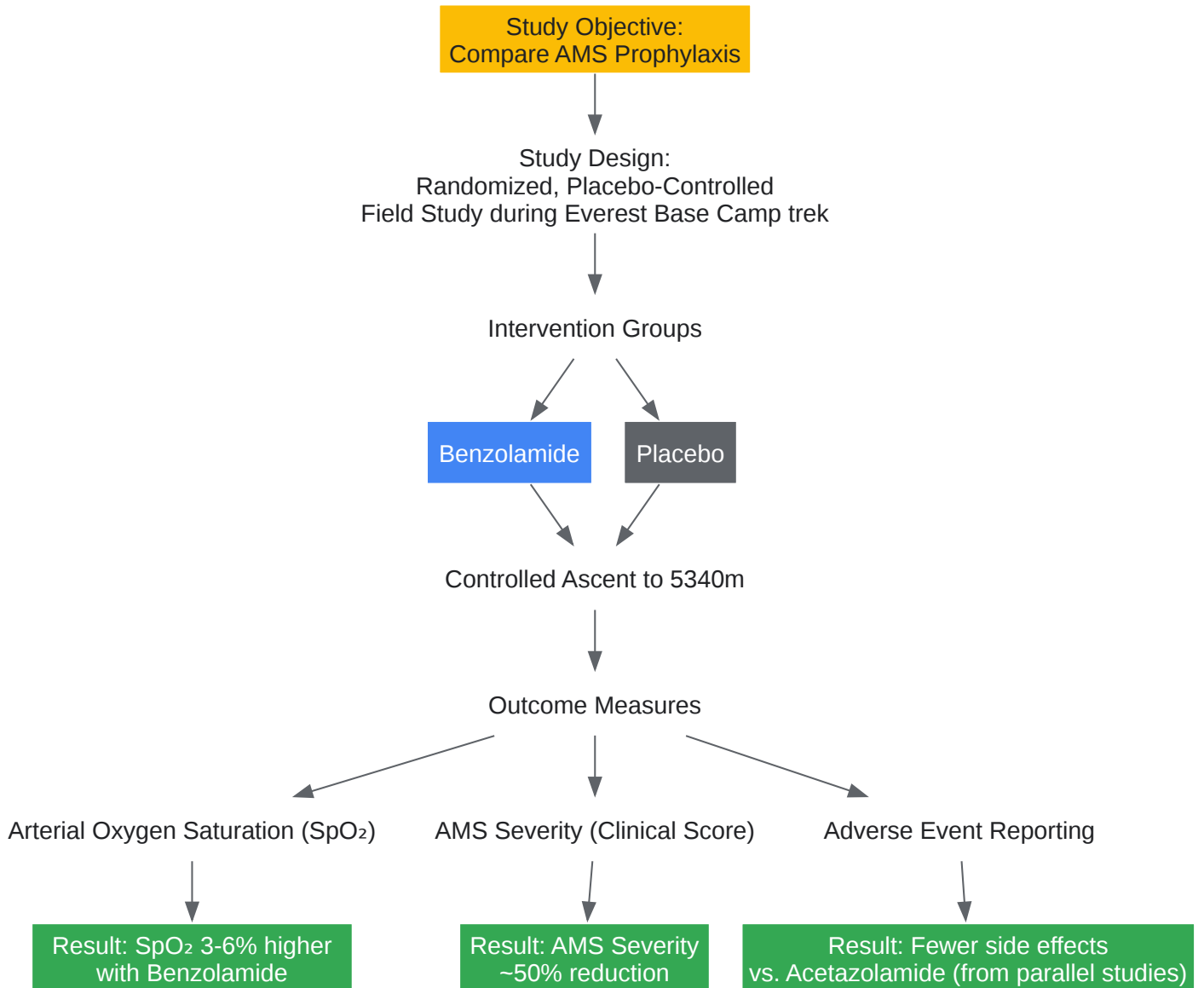
The following diagrams illustrate the core pharmacological difference between the two drugs and the workflow of the key study comparing them.



[Click to download full resolution via product page](#)

*Diagram: Differentiated Tissue Penetrance Explains Side Effect Profile. The core mechanism of renal carbonic anhydrase inhibition is shared, but acetazolamide's lipophilicity allows it to cross the blood-brain*

barrier, leading to central nervous system (CNS) side effects that **benzolamide** largely avoids.



[Click to download full resolution via product page](#)

Diagram: Workflow of High-Altitude **Benzolamide** Efficacy Study. This experimental protocol demonstrates the field-based methodology used to establish **benzolamide**'s superiority in improving oxygenation and reducing AMS incidence with a favorable safety profile.

## Frequently Asked Questions for Researchers

**Q1: Why is benzolamide not approved for clinical use if the data is promising?** The search results do not specify the reasons, but typically, a drug remaining in the investigational stage after positive trials could be due to commercial decisions, the need for larger Phase III trials to confirm efficacy and safety, or challenges in formulation and manufacturing.

**Q2: For a new research project on altitude sickness, which drug is a better candidate? Benzolamide** appears to be a superior candidate based on the available data due to its demonstrated efficacy and potentially better safety profile, specifically fewer CNS side effects. Its hydrophilic nature offers a cleaner mechanism for isolating the renal effects of carbonic anhydrase inhibition from central effects [4].

**Q3: What are the critical drug interactions to consider for acetazolamide in a clinical trial setting?** Acetazolamide has several important interactions [5] [2] [7]:

- **High-Dose Salicylates (Aspirin):** Increased risk of toxicity, including central nervous system effects and metabolic acidosis.
- **Other Diuretics:** May potentiate electrolyte imbalances.
- **Cyclosporine:** Increased risk of cyclosporine toxicity.
- **Anticonvulsants (Phenytoin, Primidone):** Acetazolamide may increase their levels.
- **Sodium Bicarbonate:** Increases the risk of kidney stones.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Benzolamide: Uses, Interactions, Mechanism of Action [go.drugbank.com]

2. Acetazolamide - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]
3. Alternatives Acetazolamide - Drugs.com Compared [drugs.com]
4. improves oxygenation and reduces acute mountain... Benzolamide [pubmed.ncbi.nlm.nih.gov]
5. Acetazolamide (Diamox): Uses & Side Effects [my.clevelandclinic.org]
6. Acetazolamide Uses, Side Effects & Warnings [drugs.com]
7. Acetazolamide (oral route) - Side effects & dosage [mayoclinic.org]

To cite this document: Smolecule. [benzolamide side effects versus acetazolamide]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b520910#benzolamide-side-effects-versus-acetazolamide]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)